

Essential Safety and Disposal Procedures for SIRT1 Activator 3

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Compound of Interest

Compound Name: SIRT1 Activator 3

Cat. No.: B057250

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **SIRT1 Activator 3**, a compound used in research for its potential in anti-obesity and anti-diabetic studies.^[1] Adherence to these guidelines is crucial for minimizing risks and complying with regulatory standards.

Hazard Identification and Safety Precautions

SIRT1 Activator 3 is classified with several hazards that necessitate careful handling. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[2] Additionally, it may cause respiratory irritation and is very toxic to aquatic life with long-lasting effects.^{[2][3]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes protective gloves, clothing, and eye/face protection.^[2] Work should be conducted in a well-ventilated area to avoid inhaling dust, fumes, or vapors.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SIRT1 Activator 3** is provided in the table below. This information is critical for understanding its behavior and potential interactions.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₅ N ₅ O ₂	[4][5]
Molecular Weight	367.44 g/mol	[4][5]
CAS Number	839699-72-8	[2][3][5]
Appearance	Solid	-
IUPAC Name	2-amino-N-cyclopentyl-1-(3-methoxypropyl)pyrrolo[3,2-b]quinoxaline-3-carboxamide	[4]

Disposal Protocol

The primary guideline for the disposal of **SIRT1 Activator 3** is to adhere to local, state, and federal regulations.[2] It should be disposed of through a licensed and approved waste disposal plant.[3] Do not allow the chemical to enter drains or the environment, given its high toxicity to aquatic life.[3]

Step-by-Step Disposal Procedure:

- Consult Safety Data Sheet (SDS): Always refer to the most current SDS for **SIRT1 Activator 3** before handling and disposal.[2][3]
- Wear Appropriate PPE: Ensure that safety goggles, chemical-resistant gloves, and a lab coat are worn.
- Containment: If dealing with a spill, contain the spillage.[3] Avoid generating dust.
- Collection: Carefully collect the waste material into a designated, clearly labeled, and sealed container for chemical waste.
- Storage: Store the waste container in a secure, well-ventilated area, away from incompatible materials, until it can be collected by a licensed waste disposal service.[2]
- Documentation: Maintain a record of the waste, including the name of the chemical, quantity, and date of disposal.

- Handover: Transfer the waste to a certified chemical waste disposal company for final disposal.

Emergency Procedures

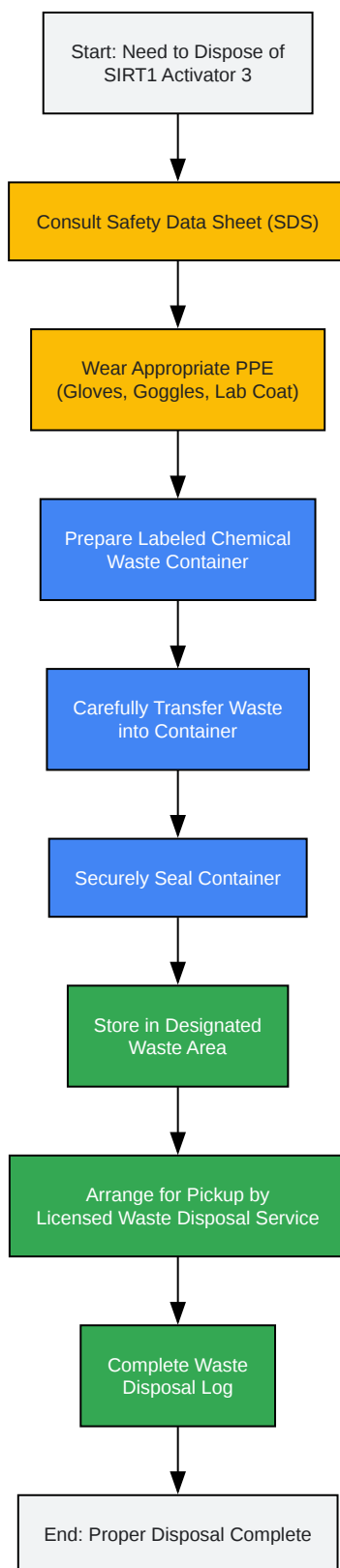
In case of accidental exposure, follow these first-aid measures:

- If Swallowed: Rinse mouth and call a poison center or doctor if you feel unwell.[\[2\]](#)[\[3\]](#)
- If on Skin: Wash with plenty of soap and water.[\[2\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[2\]](#)

For fires involving **SIRT1 Activator 3**, use a water spray, dry chemical, foam, or carbon dioxide extinguisher.[\[2\]](#) Firefighters should wear self-contained breathing apparatus.[\[2\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SIRT1 Activator 3**.



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Caption: Workflow for the safe disposal of **SIRT1 Activator 3**.

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